

Diethylphenylphosphine safety data sheet and handling precautions

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Compound of Interest

Compound Name: Diethylphenylphosphine

Cat. No.: B167853

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An In-depth Technical Guide to the Safe Handling of **Diethylphenylphosphine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **diethylphenylphosphine** (CAS No. 1605-53-4). The information is intended for professionals in research and development who handle this chemical. All quantitative data is summarized in tables for clarity, and key procedures are visualized using diagrams.

Chemical and Physical Properties

Understanding the physical and chemical properties of **diethylphenylphosphine** is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ P	[1]
Molecular Weight	166.21 g/mol	[2]
Appearance	Colorless to slightly yellow liquid	[1]
Odor	Pungent	[2]
Boiling Point	220 °C / 428 °F	[1]
Flash Point	66 °C / 150.8 °F	[1]
Density	0.954 g/cm ³ at 25 °C	[1]
Solubility	Immiscible in water	[2]
Stability	Air and moisture sensitive	[1][2]

Hazard Identification and Toxicology

Diethylphenylphosphine is classified as a hazardous substance. Below is a summary of its GHS classification and a discussion of its toxicological properties.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	Combustible liquid
Acute Toxicity, Oral	Category 4	Harmful if swallowed
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation

Note: Classifications are based on available Safety Data Sheets.[\[1\]](#)

Toxicological Data

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **diethylphenylphosphine** are not readily available in the public domain. The toxicological properties have not been fully investigated.[\[1\]](#) However, it is classified as harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#) Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[1\]](#)[\[2\]](#)

For context, a study on related phosphine compounds in rats reported the following 4-hour LC50 values[\[3\]](#):

- Phosphine: 0.44 $\mu\text{M/L}$
- Phenylphosphine: 1.56 $\mu\text{M/L}$
- Triphenylphosphine: 47.8 $\mu\text{M/L}$

It is crucial to note that these values are for different, albeit related, compounds and should be used for informational purposes only. They may not accurately reflect the toxicity of

diethylphenylphosphine. All phosphines should be handled with a high degree of caution due to their potential for toxicity.^[4]

Occupational Exposure Limits (OELs)

There are no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV), for **diethylphenylphosphine** from major regulatory bodies.^{[5][6]} Given the lack of specific limits, exposure should be minimized to the lowest achievable level through engineering controls and appropriate personal protective equipment.

Handling and Storage Protocols

Due to its air- and moisture-sensitive nature, **diethylphenylphosphine** requires specialized handling techniques to ensure safety and maintain its chemical integrity.

General Handling

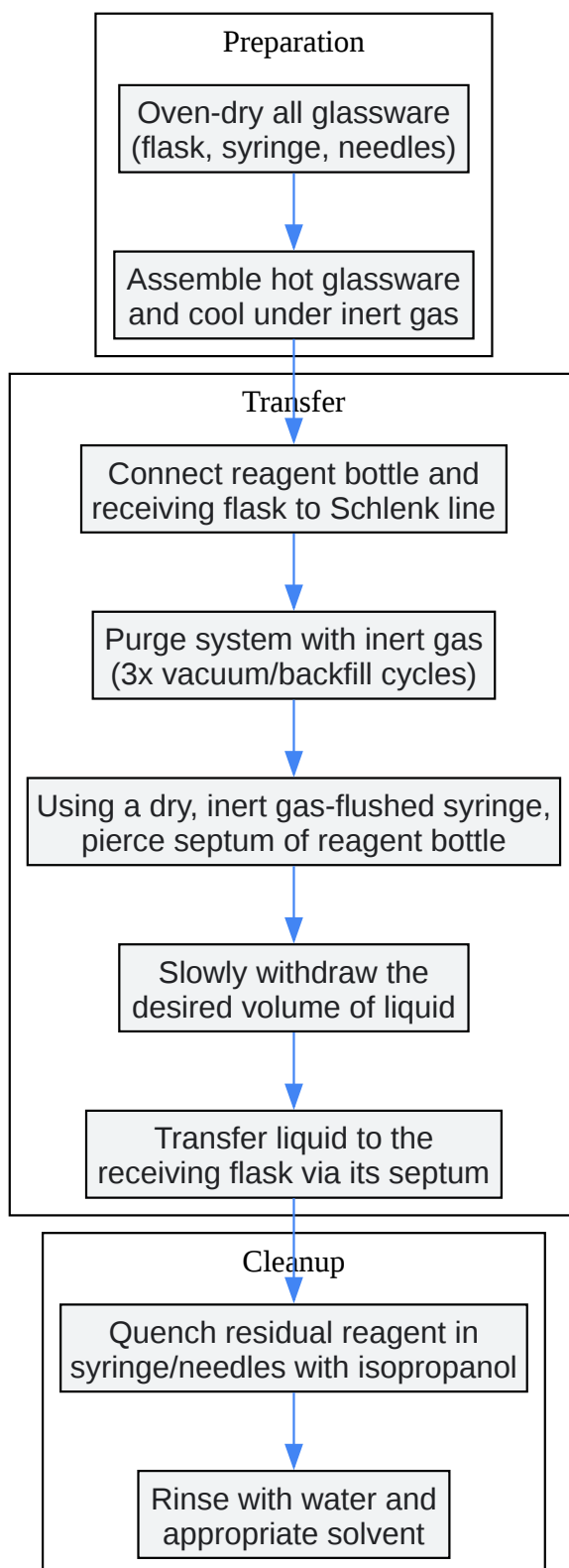
- Inert Atmosphere: All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using a glove box or Schlenk line techniques.^{[7][8]}
- Dry Glassware: All glassware must be thoroughly dried before use, typically by oven-drying overnight at >125 °C and cooling under an inert atmosphere.^[7]
- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[1]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^[1]

Storage

- Store in a tightly sealed container under an inert atmosphere.^[1]
- Keep in a cool, dry, and well-ventilated place away from heat and ignition sources.^[1]
- Store locked up or in an area accessible only to qualified and authorized personnel.^[9]

Experimental Workflow: Transfer of **Diethylphenylphosphine** using Schlenk Technique

The following diagram outlines a standard procedure for transferring an air-sensitive liquid like **diethylphenylphosphine**.



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A standard workflow for the safe transfer of air-sensitive liquids.

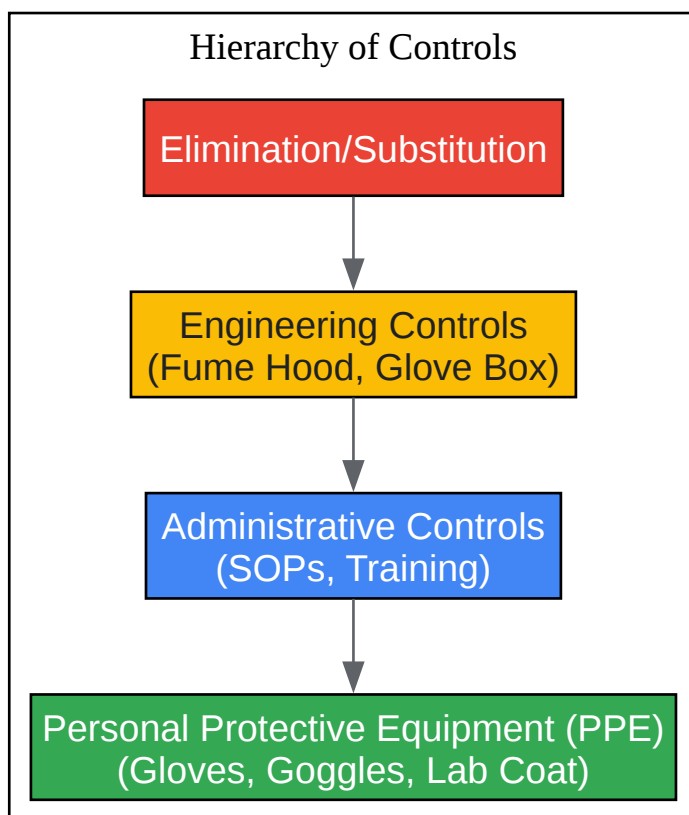
Personal Protective Equipment (PPE)

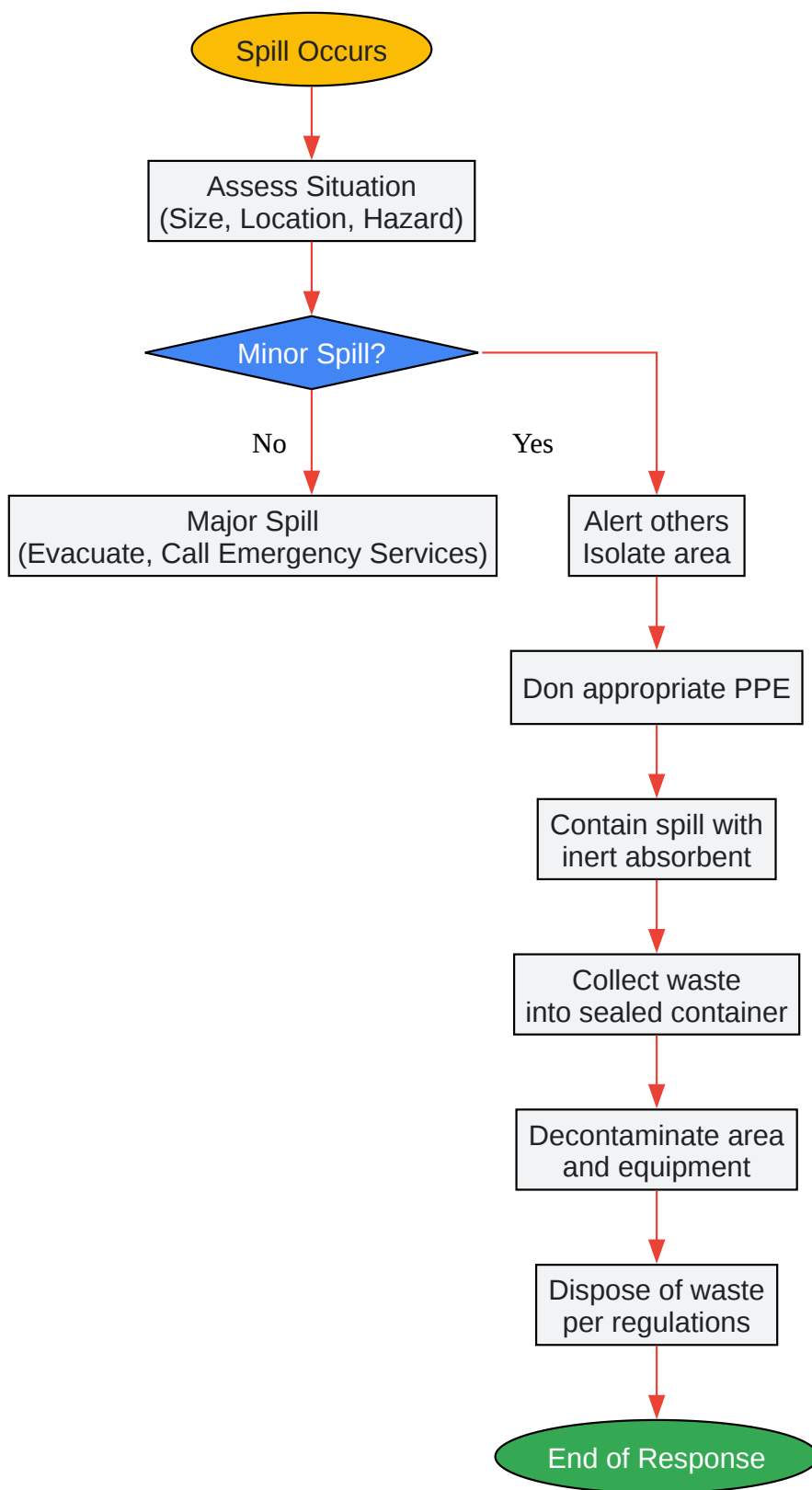
A robust PPE protocol is mandatory when handling **diethylphenylphosphine** to prevent dermal, ocular, and respiratory exposure.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield (conforming to EN166 or NIOSH standards).
Hand Protection	Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and be aware of breakthrough times.
Body Protection	Wear a flame-retardant lab coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	Use only in a well-ventilated area or chemical fume hood. If exposure limits are likely to be exceeded or irritation occurs, use a NIOSH/MSHA or EN 136 approved respirator with an appropriate filter.

Hierarchy of Controls for Safe Handling

The following diagram illustrates the hierarchy of controls, from most to least effective, for mitigating risks associated with **diethylphenylphosphine**.





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References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. Acute and subacute inhalation toxicities of phosphine, phenylphosphine and triphenylphosphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. orgsyn.org [orgsyn.org]
- 5. Occupational exposure limits - ECHA [echa.europa.eu]
- 6. Occupational exposure limits substance evaluations - ECHA [echa.europa.eu]
- 7. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 8. reddit.com [reddit.com]
- 9. gelest.com [gelest.com]
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